

Cross-Verification of Calcium-49 Decay Data: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium-49

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This guide provides a comprehensive comparison of the nuclear decay data for **Calcium-49** (^{49}Ca) and its decay product, Scandium-49 (^{49}Sc). The information presented is essential for applications in nuclear medicine, radiopharmaceutical development, and experimental physics where precise characterization of radioactive isotopes is critical. This document summarizes key decay parameters, outlines experimental methodologies for their measurement, and visually represents the decay pathway.

Quantitative Decay Data

The following tables provide a structured summary of the primary decay characteristics for ^{49}Ca and its daughter nuclide, ^{49}Sc . This data is crucial for accurate dose calculations, shielding requirements, and the interpretation of experimental results.

Table 1: **Calcium-49** (^{49}Ca) Decay Data

Parameter	Value
Half-life ($T_{1/2}$)	8.718 (6) minutes
Decay Mode	100% Beta (β^-) Decay
Beta Decay Energy (Q_{β^-})	5261.5 (27) keV
Daughter Nuclide	Scandium-49 (^{49}Sc)

Table 2: **Calcium-49** (^{49}Ca) Gamma-Ray Emissions

Energy (keV)	Intensity (%)
143.20	0.035
856.1	0.129
987.3	0.076
1144.5	0.110
1288.4	0.074
1408.9	0.63
2228.9	0.19
2371.7	0.49
3084.40	92.1
4071.90	7.0
4493.0	0.0645
4738.20	0.21

Table 3: Scandium-49 (^{49}Sc) Decay Data

Parameter	Value
Half-life ($T_{1/2}$)	57.2 (2) minutes
Decay Mode	100% Beta (β^-) Decay
Beta Decay Energy ($Q\beta^-$)	2006.43 keV ^[1]
Daughter Nuclide	Titanium-49 (^{49}Ti)

Note: While Scandium-49 undergoes 100% beta decay, detailed gamma-ray emission data with corresponding intensities is not readily available in the same comprehensive format as for **Calcium-49**. Further experimental investigation is required for a complete characterization.

Experimental Protocols

The accurate determination of nuclear decay data, such as that presented above, relies on precise experimental methodologies. The following protocols outline the general procedures for measuring the key decay parameters of an isotope like **Calcium-49**.

Half-Life Measurement

The half-life of a short-lived isotope like ^{49}Ca is typically determined by measuring the decrease in its activity over time.

Experimental Workflow:

- **Sample Preparation:** A sample of ^{49}Ca is produced, often through neutron activation of a stable ^{48}Ca target.
- **Activity Measurement:** The activity of the ^{49}Ca sample is measured at regular time intervals using a radiation detector. For beta decay, a Geiger-Müller counter or a plastic scintillator is suitable. For gamma emissions, a high-purity germanium (HPGe) or sodium iodide (NaI) detector is used.
- **Data Acquisition:** The number of counts in a fixed time interval is recorded repeatedly.
- **Background Subtraction:** A background measurement is taken without the source present and subtracted from the sample measurements to account for environmental radiation.
- **Data Analysis:** The natural logarithm of the background-corrected count rate is plotted against time. The data points should form a straight line.
- **Half-Life Calculation:** The slope of the line is equal to the negative of the decay constant (λ). The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Beta Spectroscopy

Beta spectroscopy is employed to determine the energy distribution of the emitted beta particles and the maximum beta decay energy (Q_{β^-}).

Experimental Workflow:

- **Source Preparation:** A thin, uniform source of ^{49}Ca is prepared to minimize self-absorption of the beta particles.
- **Spectrometer Setup:** A magnetic spectrometer or a solid-state silicon detector is used to measure the energy of the beta particles. The system is calibrated using sources with well-known beta endpoints.
- **Data Acquisition:** The energy spectrum of the beta particles is recorded.
- **Kurie Plot Analysis:** To determine the endpoint energy, a Kurie plot is constructed. This plot linearizes the beta spectrum, and the intersection of the line with the energy axis gives the Q_{β^-} value.

Gamma-Ray Spectroscopy

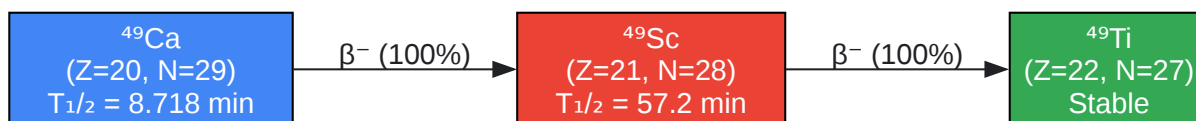
Gamma-ray spectroscopy is used to identify the energies and intensities of the gamma rays emitted following beta decay.

Experimental Workflow:

- **Detector Setup:** A high-purity germanium (HPGe) detector, known for its excellent energy resolution, is typically used. The detector is calibrated using standard gamma-ray sources with well-characterized energies and intensities (e.g., ^{137}Cs , ^{60}Co).
- **Data Acquisition:** The ^{49}Ca source is placed at a known distance from the detector, and the gamma-ray spectrum is acquired. The acquisition time should be sufficient to obtain good statistics in the photopeaks.
- **Peak Analysis:** The resulting spectrum is analyzed to identify the photopeaks corresponding to the emitted gamma rays. The position of each peak determines its energy, and the area under the peak is proportional to its intensity.
- **Efficiency Correction:** The measured peak areas are corrected for the detector's efficiency at each energy to determine the relative intensities of the gamma rays.
- **Intensity Calculation:** The relative intensities are then normalized to obtain the absolute intensities (emission probabilities per decay).

Decay Pathway Visualization

The following diagram illustrates the decay of **Calcium-49** to its daughter nuclide, Scandium-49, and the subsequent decay to the stable Titanium-49.



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Caption: Decay pathway of **Calcium-49** to stable Titanium-49.

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References

- 1. physics.wisc.edu [physics.wisc.edu]
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